

An In-depth Technical Guide to Bis(butoxyethyl) Phosphate-d8

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Compound of Interest

Compound Name: *Bis(butoxyethyl) Phosphate-d8*

Cat. No.: *B15562186*

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Introduction

Bis(butoxyethyl) Phosphate-d8 (BBOEP-d8) is the deuterium-labeled analog of Bis(2-butoxyethyl) phosphate (BBOEP). BBOEP is a primary metabolite of the widely used organophosphate flame retardant and plasticizer, Tris(2-butoxyethyl) phosphate (TBEP). Due to the prevalence of TBEP in consumer products and the subsequent human exposure, BBOEP-d8 serves as a critical internal standard for the accurate quantification of BBOEP in biological and environmental matrices. Understanding the properties and behavior of BBOEP is essential for toxicological studies and risk assessment of TBEP. This guide provides a comprehensive overview of the technical details, experimental protocols, and relevant biological pathways associated with **Bis(butoxyethyl) Phosphate-d8** and its non-labeled counterpart.

Core Data Presentation

Physicochemical Properties

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₉ D ₈ O ₆ P	[1]
Molecular Weight	306.36 g/mol	[1]
Appearance	Colourless Oil	[1]
CAS Number	2305665-16-9	Not explicitly stated, but inferred from supplier data
Unlabeled CAS Number	14260-97-0	[2]
Storage Temperature	2-8°C Refrigerator	[1]
Shipping Conditions	Ambient	[1]
Purity	>95% (HPLC)	Not explicitly stated, but inferred from supplier data
Solubility	Soluble in Acetonitrile	[3]

Properties of Non-Deuterated Bis(butoxyethyl) Phosphate

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₇ O ₆ P	[4]
Molecular Weight	298.316 g/mol	[4]
Boiling Point	379.7°C at 760 mmHg	[4]
Flash Point	183.4°C	[4]
Density	1.089 g/cm ³	[4]
Vapor Pressure	8.17E-07 mmHg at 25°C	[4]
Refractive Index	1.446	[4]

Experimental Protocols

In Vitro Metabolism of Tris(2-butoxyethyl) phosphate (TBEP) in Human Liver Microsomes

This protocol is designed to study the formation of Bis(butoxyethyl) Phosphate from its parent compound, TBEP, using human liver microsomes. **Bis(butoxyethyl) Phosphate-d8** would be used as an internal standard for the quantification of the formed BBOEP.

Materials:

- Pooled human liver microsomes (HLM)
- Tris(2-butoxyethyl) phosphate (TBEP)
- **Bis(butoxyethyl) Phosphate-d8** (BBOEP-d8)
- NADPH regenerating system (e.g., NADP⁺, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase)
- Potassium phosphate buffer (100 mM, pH 7.4)
- Acetonitrile (for quenching the reaction)
- Incubator/shaking water bath (37°C)
- Centrifuge
- LC-MS/MS system

Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of TBEP in a suitable organic solvent (e.g., methanol or DMSO) at a concentration of 10 mM.
 - Prepare a stock solution of BBOEP-d8 in acetonitrile at a concentration of 1 mg/mL.
 - Prepare the NADPH regenerating system according to the manufacturer's instructions.

- Thaw the human liver microsomes on ice.
- Incubation:
 - In a microcentrifuge tube, add the following in order:
 - Potassium phosphate buffer (to make up the final volume)
 - Human liver microsomes (final concentration typically 0.5-1 mg/mL)
 - TBEP stock solution (final concentration typically 1-10 μ M)
 - Pre-incubate the mixture at 37°C for 5 minutes.
 - Initiate the reaction by adding the NADPH regenerating system.
 - Incubate at 37°C with gentle shaking for various time points (e.g., 0, 5, 15, 30, 60 minutes).
- Reaction Termination and Sample Preparation:
 - At each time point, terminate the reaction by adding 2 volumes of ice-cold acetonitrile containing the BBOEP-d8 internal standard.
 - Vortex the samples vigorously to precipitate the proteins.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated protein.
 - Transfer the supernatant to a new tube for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Analyze the samples for the presence of BBOEP using a validated LC-MS/MS method.
 - Quantify the amount of BBOEP formed at each time point by comparing its peak area to the peak area of the BBOEP-d8 internal standard.

Analytical Method for Quantification of Bis(butoxyethyl) Phosphate using GC-MS

This protocol outlines a general approach for the analysis of Bis(butoxyethyl) Phosphate in a given matrix, using **Bis(butoxyethyl) Phosphate-d8** as an internal standard.

Instrumentation:

- Gas Chromatograph (GC) with a Mass Spectrometer (MS) detector
- Capillary column suitable for semi-volatile organic compounds (e.g., a 5% phenyl-methylpolysiloxane column like a DB-5ms or equivalent)

GC Parameters (suggested starting point):

- Injector Temperature: 280°C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp 1: 15°C/min to 200°C
 - Ramp 2: 10°C/min to 300°C, hold for 5 minutes
- Transfer Line Temperature: 290°C

MS Parameters (suggested starting point):

- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)

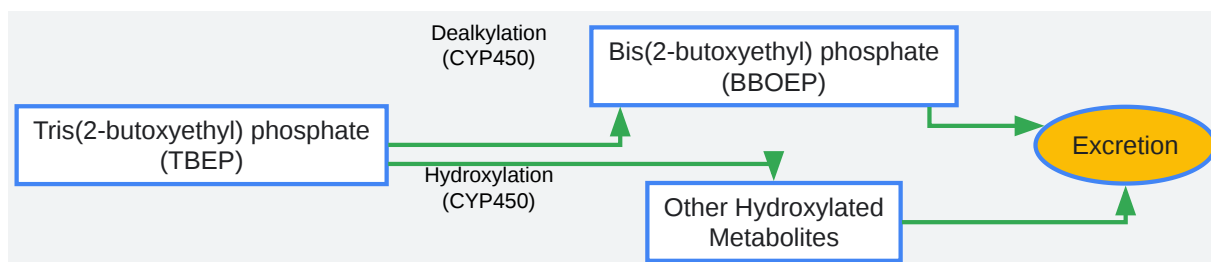
- Monitor characteristic ions for both BBOEP and BBOEP-d8. The specific ions would need to be determined by analyzing the mass spectra of the pure standards.

Procedure:

- Sample Preparation:
 - Extract the sample using an appropriate method for the matrix (e.g., liquid-liquid extraction for aqueous samples, solid-phase extraction for complex matrices).
 - Spike the sample with a known amount of **Bis(butoxyethyl) Phosphate-d8** internal standard prior to extraction.
 - Concentrate the extract to a final volume suitable for GC-MS analysis.
- Analysis:
 - Inject an aliquot of the prepared sample extract into the GC-MS system.
 - Acquire data in SIM mode, monitoring the selected ions for the analyte and the internal standard.
- Quantification:
 - Generate a calibration curve using standards of BBOEP at various concentrations, each containing a fixed concentration of the BBOEP-d8 internal standard.
 - Calculate the concentration of BBOEP in the unknown sample by comparing the ratio of the analyte peak area to the internal standard peak area against the calibration curve.

Mandatory Visualizations

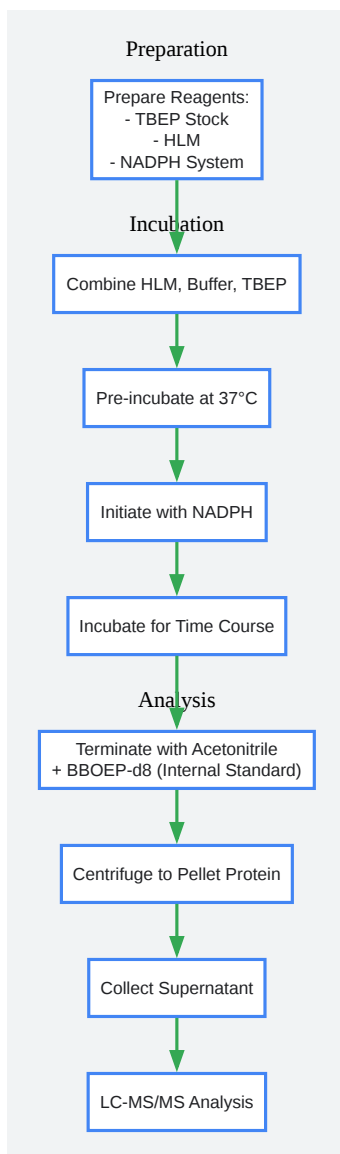
Metabolic Pathway of TBEP



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Caption: Metabolic conversion of TBEP to BBOEP.

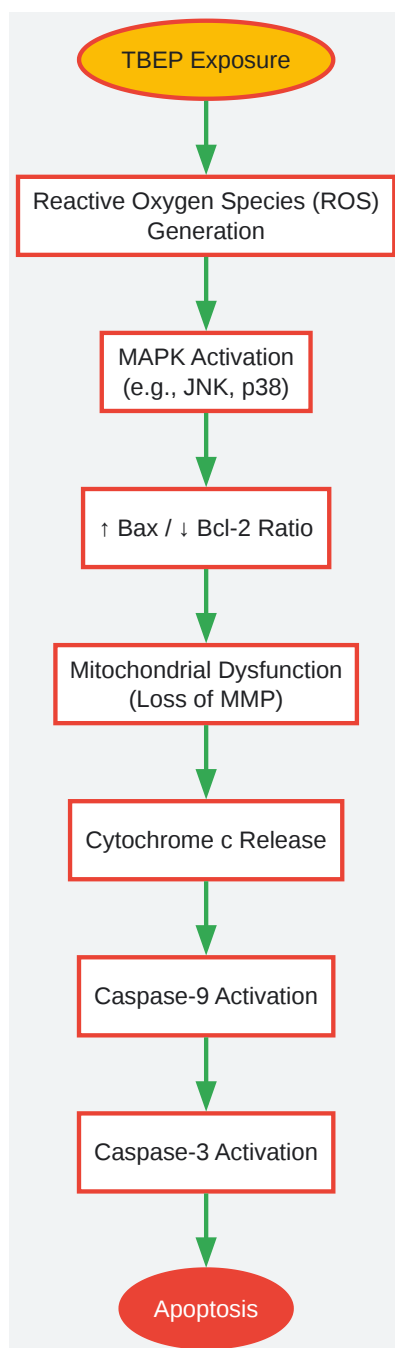
Proposed Experimental Workflow for In Vitro Metabolism Study



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Caption: Workflow for TBEP in vitro metabolism.

TBEP-Induced Apoptosis Signaling Pathway



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Caption: TBEP-induced mitochondrial apoptosis pathway.

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References

- [1. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [2. esslabshop.com \[esslabshop.com\]](#)
- [3. isotope.com \[isotope.com\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
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